

# A Technical Guide to the Spectroscopic Characterization of Nocarimidazole A

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## Compound of Interest

Compound Name: Nocarimidazole A

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This technical guide provides an in-depth overview of the spectroscopic data and experimental protocols used for the characterization of **Nocarimidazole A**, a 4-aminoimidazole alkaloid. The information presented here is compiled from the primary literature describing its isolation and structural elucidation, offering a core resource for researchers in natural product chemistry, medicinal chemistry, and drug development.

## Introduction

**Nocarimidazole A** is a microbial secondary metabolite first isolated from a marine-derived actinomycete, *Nocardiosis* sp. (strain CNQ115)[1]. It belongs to a rare class of natural products characterized by a 4-aminoimidazole ring linked to an alkanoyl side chain[1][2]. The structural elucidation of **Nocarimidazole A** was accomplished through a combination of mass spectrometry and one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy[1]. This guide summarizes the key spectroscopic data and methodologies crucial for its identification and characterization.

## Mass Spectrometry Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) was pivotal in determining the molecular formula of **Nocarimidazole A**.

Table 1: High-Resolution Mass Spectrometry Data for **Nocarimidazole A**

Parameter	Observed Value	Calculated Value
Molecular Formula	C <sub>13</sub> H <sub>23</sub> N <sub>3</sub> O	
Ion	[M+H] <sup>+</sup>	
m/z	238.1918	238.1919

Data sourced from Leutou et al., 2015[1].

## Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The planar structure of **Nocarimidazole A** was determined by comprehensive NMR analysis. The <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts, recorded in CDCl<sub>3</sub> at 500 MHz and 125 MHz respectively, are detailed below.

Table 2: <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopic Data for **Nocarimidazole A** (in CDCl<sub>3</sub>)

Position	δC (ppm), Type	δH (ppm), mult. (J in Hz)
2	134.7, CH	7.42, s
4	114.7, C	
5	145.0, C	
6	190.9, C	
7	42.1, CH <sub>2</sub>	2.76, t (7.5)
8	24.5, CH <sub>2</sub>	1.61, m
9	32.0, CH <sub>2</sub>	1.26, m
10	29.5, CH <sub>2</sub>	1.26, m
11	29.2, CH <sub>2</sub>	1.26, m
12	22.8, CH <sub>2</sub>	1.26, m
13	14.2, CH <sub>3</sub>	0.88, t (7.0)

Data sourced from Leutou et al., 2015.

## Experimental Protocols

The following sections detail the methodologies employed for the isolation and spectroscopic analysis of **Nocarimidazole A**.

### General Experimental Procedures

NMR spectra were acquired on a Varian Inova spectrometer, operating at 500 MHz for  $^1\text{H}$  and 125 MHz for  $^{13}\text{C}$  nuclei. The residual solvent signals of  $\text{CDCl}_3$  ( $\delta\text{H}$  7.24 and  $\delta\text{C}$  77.0) were used as internal references. High-resolution mass spectra were obtained using a JEOL JMS-AX505WA mass spectrometer.

### Fermentation and Extraction

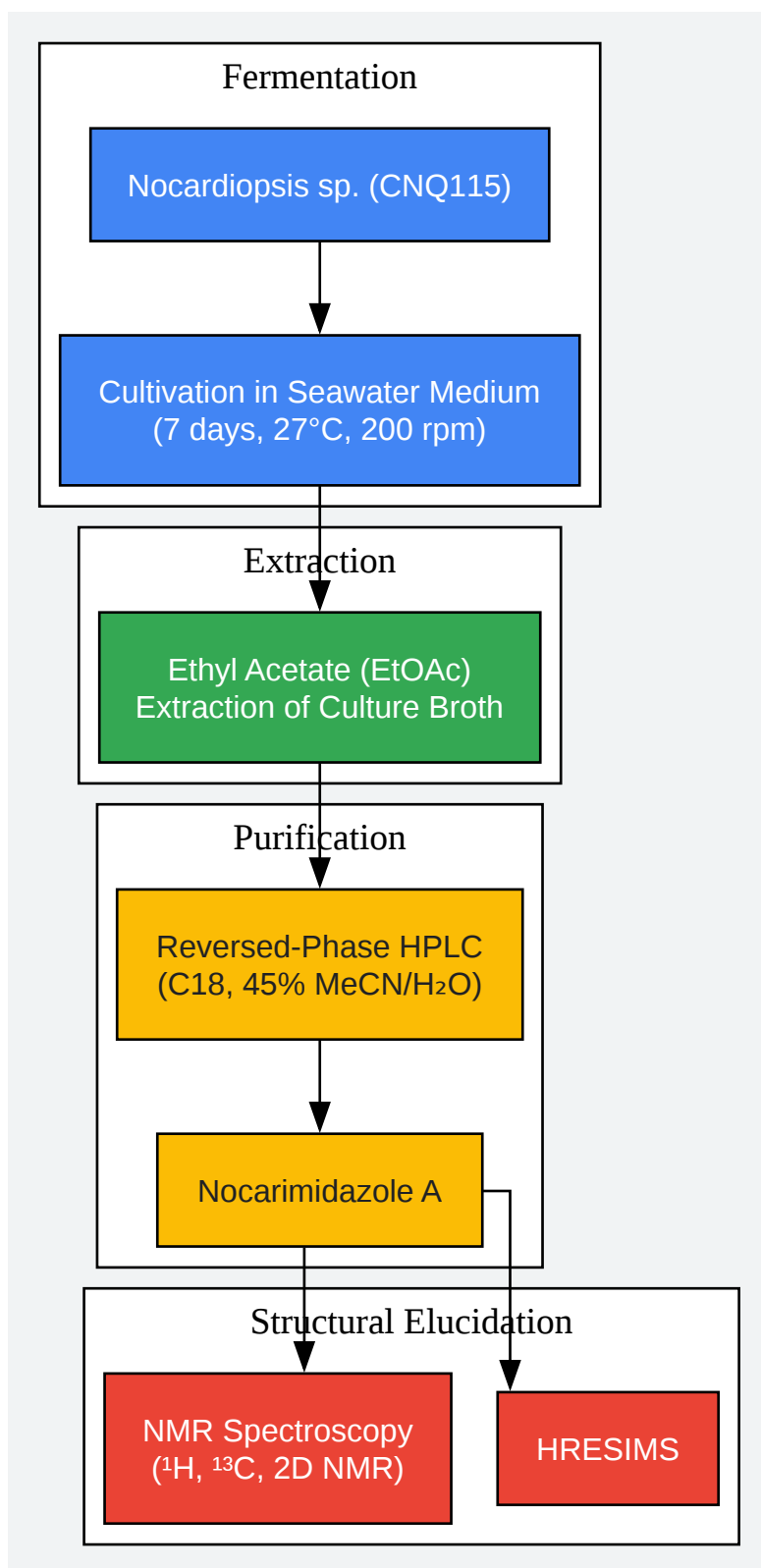
The actinomycete strain *Nocardiosis* sp. (CNQ115) was cultured in a seawater-based medium at 27 °C with shaking at 200 rpm. After a 7-day incubation period, the culture broth was extracted with ethyl acetate (EtOAc). The organic extract was then evaporated to dryness to yield the crude extract for further purification.

### Isolation of Nocarimidazole A

The crude extract was subjected to chromatographic separation. The final purification of **Nocarimidazole A** was achieved using reversed-phase high-performance liquid chromatography (HPLC) on a Phenomenex Luna C18 column (250 × 10.0 mm, 5  $\mu\text{m}$ ). The separation was performed using an isocratic solvent system of 45% acetonitrile ( $\text{CH}_3\text{CN}$ ) in  $\text{H}_2\text{O}$  to afford pure **Nocarimidazole A**.

### Visualized Experimental Workflow

The following diagram illustrates the general workflow for the isolation and characterization of **Nocarimidazole A**.



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Caption: Workflow for the isolation and structural characterization of **Nocarimidazole A**.

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## References

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